

Application of Hydroxyamphetamine in Neurotransmitter Uptake Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: Hydroxyamphetamine

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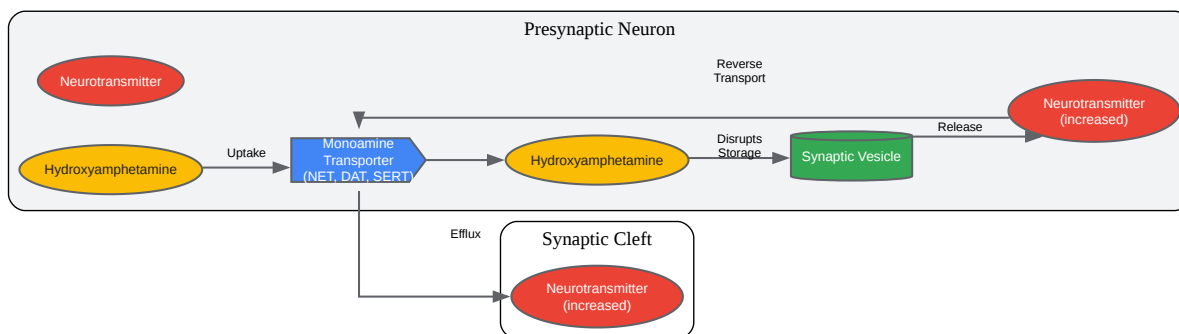
Introduction

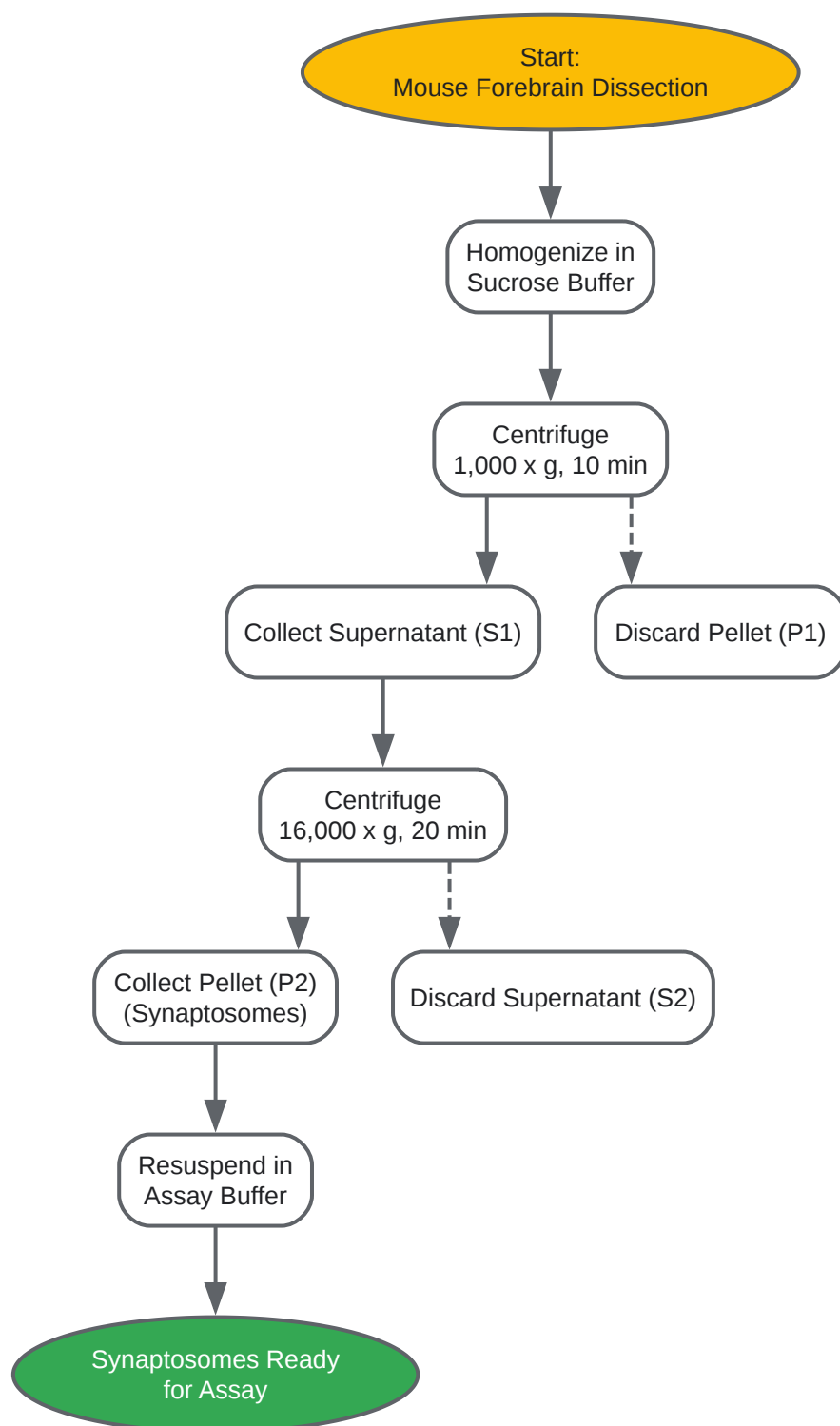
Hydroxyamphetamine, a metabolite of amphetamine, is a sympathomimetic agent that acts as a potent releaser of norepinephrine and, to a lesser extent, dopamine and serotonin.^{[1][2][3]} Its mechanism of action involves interaction with monoamine transporters, making it a valuable tool for studying the function and pharmacology of the norepinephrine transporter (NET), dopamine transporter (DAT), and serotonin transporter (SERT).^{[1][4]} This document provides detailed application notes and protocols for the use of hydroxyamphetamine in neurotransmitter uptake assays, intended for researchers in neuroscience, pharmacology, and drug development.

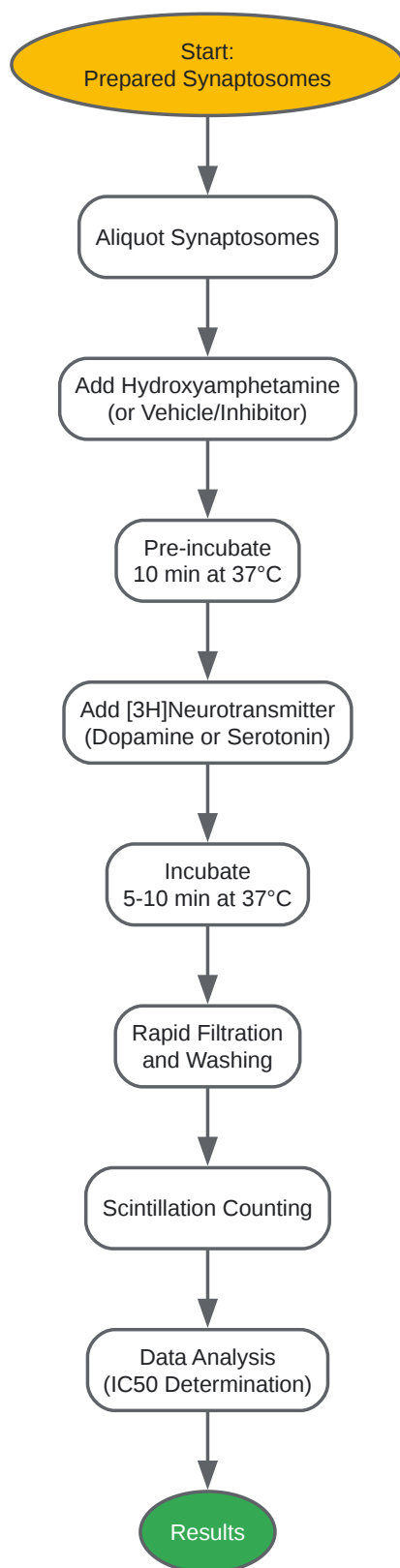
Hydroxyamphetamine serves as a substrate for these transporters, competitively inhibiting the reuptake of endogenous neurotransmitters and inducing transporter-mediated efflux.^[5] This dual action allows for the investigation of both uptake inhibition and neurotransmitter release phenomena. Understanding the interaction of hydroxyamphetamine with monoamine transporters is crucial for elucidating the mechanisms of both therapeutic and illicit stimulant drugs.

Mechanism of Action

Hydroxyamphetamine's primary mechanism involves its uptake into presynaptic nerve terminals via monoamine transporters. Once inside the neuron, it disrupts the vesicular storage of neurotransmitters, leading to an increase in cytosolic neurotransmitter concentrations. This, in turn, promotes the reverse transport of neurotransmitters through the plasma membrane transporters into the synaptic cleft.^[5] While it affects all three monoamine transporters, it is reportedly more potent in reducing dopamine uptake compared to serotonin uptake.^[1]







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References

- 1. Comparison of the monoamine transporters from human and mouse in their sensitivities to psychostimulant drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Amphetamines, new psychoactive drugs and the monoamine transporter cycle - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The accumulation of p-hydroxyamphetamine by brain homogenates and its role in the release of catecholamines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Central administration of p-hydroxyamphetamine produces a behavioral stimulant effect in rodents: evidence for the involvement of dopaminergic systems - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. A closer look at amphetamine induced reverse transport and trafficking of the dopamine and norepinephrine transporters - PMC [pmc.ncbi.nlm.nih.gov]
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